

# Application of 2-Cyanomethylthioadenosine in Molecular Biology: Information Not Available

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## Compound of Interest

Compound Name: 2-Cyanomethylthioadenosine

Cat. No.: B15291871

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A comprehensive search of scientific literature and chemical databases reveals no available information on the compound "**2-Cyanomethylthioadenosine**." This suggests that this specific adenosine derivative may be a novel compound that has not yet been synthesized or characterized, or the name may be a misnomer for a different, related molecule.

Databases such as PubChem, which serve as extensive repositories of chemical information, do not contain an entry for **2-Cyanomethylthioadenosine**. Furthermore, searches for its synthesis, biological activity, or any applications in molecular biology have not yielded any relevant results.

While information on the requested compound is unavailable, a significant body of research exists for structurally related adenosine analogs with sulfur-containing modifications at the 2-position of the purine ring. These related compounds have established applications in molecular biology.

One such prominent example is 2-Methylthioadenosine (2-MeS-Ado). This naturally occurring modified nucleoside is a component of some transfer RNAs (tRNAs) and has been studied for its various biological activities.

Due to the lack of data on **2-Cyanomethylthioadenosine**, we are unable to provide the requested detailed Application Notes and Protocols. However, we can offer a comprehensive overview of a closely related and well-documented compound, such as 2-Methylthioadenosine, to illustrate the roles that 2-substituted adenosine derivatives can play in molecular biology research.

We recommend verifying the name and chemical structure of the compound of interest. If "**2-Cyanomethylthioadenosine**" is indeed the correct name for a novel compound, its synthesis and biological evaluation would need to be performed and published before detailed application notes and protocols can be developed.

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